

Safety, handling, and storage of 2-(Aminomethyl)benzamide hydrochloride

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Compound of Interest

Compound Name: 2-(Aminomethyl)benzamide
hydrochloride

Cat. No.: B1523588

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An In-Depth Technical Guide to the Safe Handling, Storage, and Use of 2-(Aminomethyl)benzamide Hydrochloride

Authored by a Senior Application Scientist

This guide provides a comprehensive overview of the essential safety protocols, handling procedures, and storage requirements for **2-(Aminomethyl)benzamide hydrochloride** (CAS No. 88905-95-5). Designed for researchers, chemists, and professionals in the field of drug development, this document synthesizes critical safety data with practical, field-tested insights to ensure the responsible and safe utilization of this compound in a laboratory setting. The protocols outlined herein are designed to be self-validating, promoting a culture of safety and scientific integrity.

Compound Identification and Physicochemical Properties

2-(Aminomethyl)benzamide hydrochloride is a chemical intermediate with potential applications in pharmaceutical synthesis. A thorough understanding of its fundamental properties is the cornerstone of its safe handling.

Property	Value	Source
CAS Number	88905-95-5	
Molecular Formula	C8H11ClN2O	
Molecular Weight	186.64 g/mol	
Appearance	White to off-white solid	
Melting Point	225-229 °C	
Solubility	Information not available	
Synonyms	2-(Aminomethyl)benzamide HCl	

The lack of publicly available solubility data necessitates that researchers perform small-scale solubility tests under controlled conditions before preparing solutions for experimental use.

Hazard Identification and Toxicological Profile

Based on available safety data sheets, **2-(Aminomethyl)benzamide hydrochloride** is classified as an irritant. The primary routes of exposure are inhalation, ingestion, and skin/eye contact.

2.1. Health Hazards

- Skin Irritation: May cause skin irritation upon direct contact.
- Eye Irritation: Can cause serious eye irritation.
- Respiratory Irritation: May cause respiratory irritation if inhaled.

As of the latest data, this compound has not been classified for carcinogenic, mutagenic, or reproductive toxicity. However, due to the limited toxicological data available, it is prudent to handle it as a potentially hazardous substance.

2.2. Environmental Hazards

There is currently no available data on the environmental impact of this compound. Therefore, it is imperative to prevent its release into the environment. All waste containing this chemical must be disposed of in accordance with local, state, and federal regulations.

Safe Handling and Personal Protective Equipment (PPE)

A proactive approach to safety is paramount when handling **2-(Aminomethyl)benzamide hydrochloride**. The following protocols are designed to minimize exposure and mitigate risks.

3.1. Engineering Controls

All handling of this compound should be conducted in a well-ventilated area. A chemical fume hood is strongly recommended, especially when working with the powdered form or when heating solutions, to prevent the inhalation of dust or vapors. An eyewash station and safety shower must be readily accessible in the immediate work area.

3.2. Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical for personal safety. The following should be considered the minimum requirement:

- **Eye and Face Protection:** Chemical safety goggles or a face shield are mandatory to protect against splashes and airborne particles.
- **Skin Protection:**
 - **Gloves:** Wear impervious gloves, such as nitrile rubber. Regularly inspect gloves for any signs of degradation or puncture before and during use.
 - **Lab Coat:** A standard laboratory coat should be worn at all times.
- **Respiratory Protection:** If working outside of a fume hood or if dust is generated, a NIOSH-approved respirator with an appropriate particulate filter is recommended.

3.3. General Hygiene Practices

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.
- Contaminated work clothing should not be allowed out of the workplace.

Storage and Stability

Proper storage is crucial to maintain the integrity of **2-(Aminomethyl)benzamide hydrochloride** and to prevent hazardous situations.

- **Storage Conditions:** Store in a tightly closed container in a dry and well-ventilated place. The recommended storage temperature is in a refrigerator (2-8 °C) to ensure long-term stability.
- **Incompatible Materials:** Keep away from strong oxidizing agents.
- **Container Integrity:** Regularly inspect containers for any signs of damage or leaks.

Accidental Release and Emergency Procedures

In the event of an accidental release, a calm and methodical response is essential.

5.1. Spills

- **Evacuate:** Immediately evacuate the area of all non-essential personnel.
- **Ventilate:** Ensure the area is well-ventilated.
- **Contain:** Wearing appropriate PPE, contain the spill. For solid spills, carefully sweep or scoop the material into a suitable container for disposal, avoiding the generation of dust. For liquid spills, absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a chemical waste container.
- **Decontaminate:** Clean the spill area thoroughly with a suitable solvent and then with soap and water.

- **Dispose:** Dispose of all contaminated materials as hazardous waste in accordance with institutional and governmental regulations.

5.2. First Aid Measures

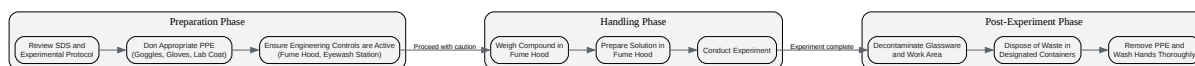
- **Inhalation:** If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- **Skin Contact:** In case of contact, immediately wash the skin with plenty of soap and water. Remove contaminated clothing and shoes. If irritation persists, seek medical attention.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

5.3. Firefighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Specific Hazards:** During a fire, hazardous decomposition products such as carbon oxides, nitrogen oxides, and hydrogen chloride gas may be formed.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Visualizations

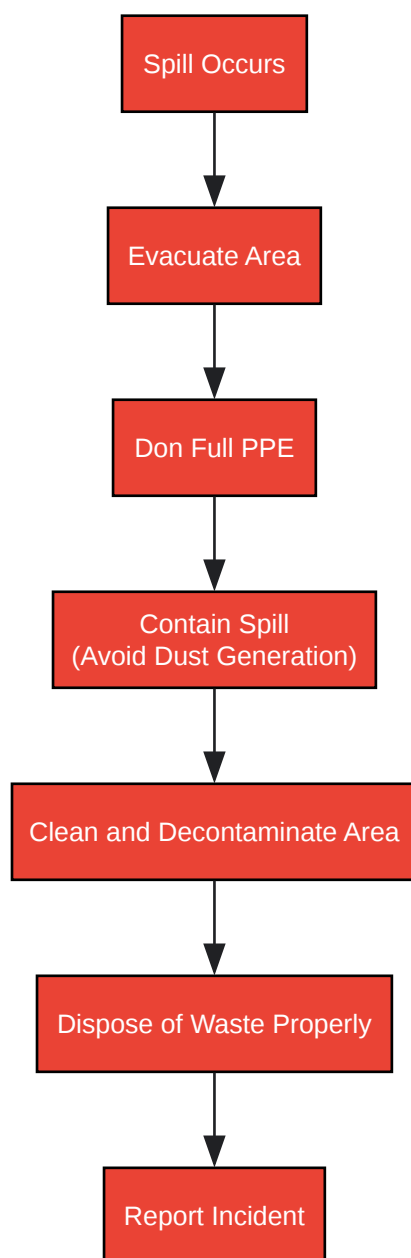
Workflow for Safe Handling of 2-(Aminomethyl)benzamide Hydrochloride



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Caption: A stepwise workflow for the safe handling of **2-(Aminomethyl)benzamide hydrochloride** from preparation to cleanup.

Emergency Response for Accidental Spill



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Caption: A clear, sequential process for responding to an accidental spill of **2-(Aminomethyl)benzamide hydrochloride**.

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